

Isomylamine Hydrochloride: Application Notes and Protocols for In Vivo Research

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Compound of Interest

Compound Name: *Isomylamine Hydrochloride*

Cat. No.: *B10858515*

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Product: **Isomylamine Hydrochloride** CAS Number: 24357-98-0 Synonyms: 2-(diethylamino)ethyl 1-isopentylcyclohexane-1-carboxylate hydrochloride, NSC-78987

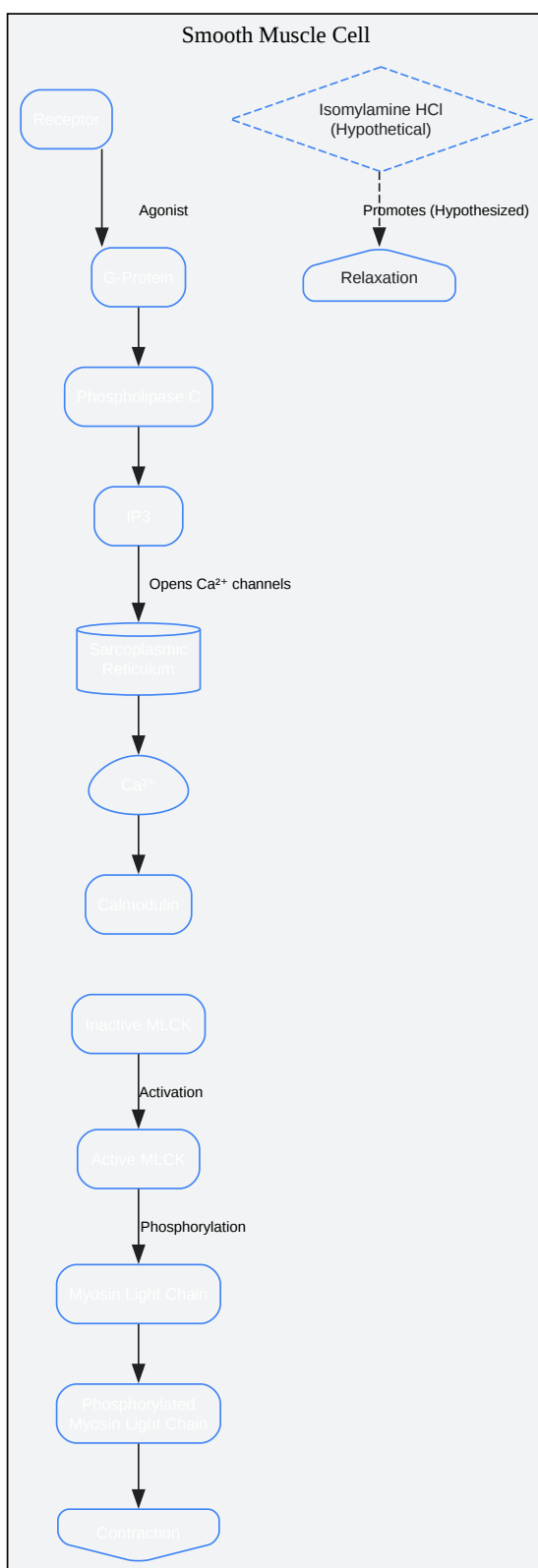
Product Overview

Isomylamine Hydrochloride is a research chemical identified as a potential spasmolytic and smooth muscle relaxant.[1] It is supplied for laboratory research purposes only and is not intended for human or veterinary use.[1]

Putative Mechanism of Action

Based on its classification as a spasmolytic and smooth muscle relaxant, **Isomylamine Hydrochloride** is hypothesized to act on pathways regulating smooth muscle contraction. However, specific molecular targets and signaling pathways have not been elucidated in publicly available literature.

Below is a generalized hypothetical signaling pathway for a generic smooth muscle relaxant. It is important to note that this is a theoretical model and has not been experimentally validated for **Isomylamine Hydrochloride**.





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References

- 1. medkoo.com [medkoo.com]
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